

# A Technical Guide to the Physical Characteristics of Deuterated DL-Alanine

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## Compound of Interest

Compound Name: *DL-Alanine-d3*

Cat. No.: *B052476*

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This technical guide provides a comprehensive overview of the core physical characteristics of deuterated DL-Alanine. Deuterium-labeled compounds are critical tools in pharmaceutical and bioanalytical research, offering unique advantages in metabolic studies, pharmacokinetic analysis, and structural biology. Understanding the physical properties of deuterated DL-Alanine is essential for its effective application.

## Core Physical and Spectroscopic Properties

The substitution of hydrogen with deuterium results in notable changes to the physical properties of DL-Alanine, primarily due to the increased mass and altered vibrational modes of the C-D bond compared to the C-H bond.

The following table summarizes key physical properties for various deuterated and non-deuterated forms of alanine. Data for L- and D- enantiomers are included for comparative purposes where specific data for the DL-racemic mixture is not available.

Property	DL-Alanine (2,3,3,3-D <sub>4</sub> )	L-Alanine-2- d	L-Alanine- d <sub>4</sub>	Non- Deuterated DL-Alanine	Non- Deuterated L/D-Alanine
Molecular Formula	C <sub>3</sub> H <sub>3</sub> D <sub>4</sub> NO <sub>2</sub>	C <sub>3</sub> H <sub>6</sub> DNO <sub>2</sub>	C <sub>3</sub> H <sub>3</sub> D <sub>4</sub> NO <sub>2</sub>	C <sub>3</sub> H <sub>7</sub> NO <sub>2</sub>	C <sub>3</sub> H <sub>7</sub> NO <sub>2</sub>
Molecular Weight	93.12 g/mol <a href="#">[1]</a> <a href="#">[2]</a>	90.10 g/mol	93.12 g/mol <a href="#">[2]</a>	89.09 g/mol	89.09 g/mol
Melting/Deco mposition Point	No data available	314.5 °C (dec.)	No data available	~295-297 °C (dec.)	L-form: ~226 °C (onset) D- form: ~232 °C (onset) <a href="#">[3]</a>
Crystal System	No data available	No data available	No data available	Monoclinic	Orthorhombic <a href="#">[4]</a>
Space Group	No data available	No data available	No data available	P2 <sub>1</sub> /c	P2 <sub>1</sub> 2 <sub>1</sub> 2 <sub>1</sub> <a href="#">[4]</a>
Phase Transition Temp.	No data available	No data available	~170 K (fully deuterated L- alanine) <a href="#">[5]</a>	Not reported	Not reported
THz Absorption Peak (cm <sup>-1</sup> )	41.8 cm <sup>-1</sup> <a href="#">[6]</a>	No data available	72.7 cm <sup>-1</sup> (for L-alanine-d <sub>7</sub> ) <a href="#">[6]</a>	41.8 cm <sup>-1</sup> <a href="#">[6]</a>	L/D-form: 74.4 & 85.7 cm <sup>-1</sup> <a href="#">[6]</a>

## Isotopic Effects on Physical Properties

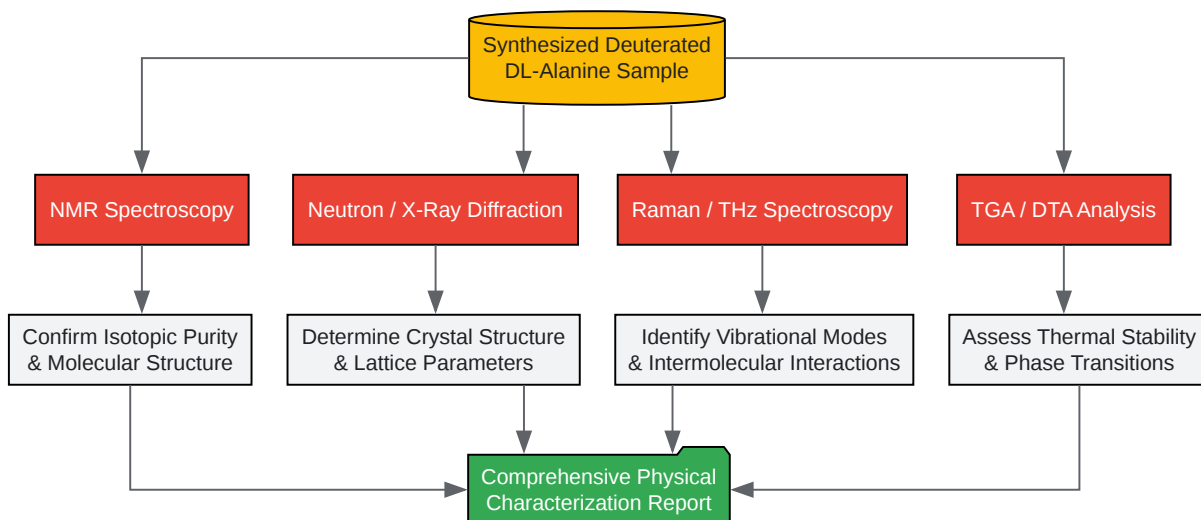
The replacement of hydrogen with deuterium introduces significant isotopic effects that manifest in the structural and dynamic properties of alanine.

- Vibrational Spectroscopy:** Deuteration leads to observable shifts in vibrational frequencies. In Terahertz Time-Domain Spectroscopy (THz-TDS), the absorption spectra for DL-alanine show a characteristic peak at 41.8 cm<sup>-1</sup>, which is distinct from the peaks observed for the L- and D-enantiomers (74.4 and 85.7 cm<sup>-1</sup>).[\[6\]](#) This difference highlights the sensitivity of THz spectroscopy to crystal structure. For deuterated L-alanine (L-alanine-d<sub>7</sub>), the 74.4 cm<sup>-1</sup> band shifts to 72.7 cm<sup>-1</sup>, a direct consequence of the increased reduced mass.[\[6\]](#) These

shifts are attributed to altered intermolecular vibrational modes, particularly those involving hydrogen bonds.[6][7]

- **Crystal Structure and Phase Transitions:** Deuteration can alter hydrogen-bonding interactions within the crystal lattice, an observation known as the Ubbelohde effect.[5] Studies on fully deuterated L-alanine using neutron diffraction and Raman scattering have revealed significant geometric changes as a function of temperature, leading to the observation of a structural phase transition at approximately 170 K.[5] This transition is not observed in the non-deuterated form and is linked to the rearrangement of hydrogen bonds and changes in torsional vibrations of the carboxylate group.[8]
- **Thermal Stability:** While specific decomposition temperatures for deuterated DL-alanine are not widely reported, thermal analysis of non-deuterated L- and D-alanine shows onset of degradation at approximately 226 °C and 232 °C, respectively.[3] The process is characterized by sublimation and complete weight loss.[3] It is expected that the stronger C-D bond would lead to a slight increase in thermal stability for the deuterated analogue.

The following diagram illustrates the cascade of effects stemming from the isotopic substitution of hydrogen with deuterium in DL-Alanine.



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